

# 7-Methoxybenzofuran-4-amine physical and chemical properties

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Compound of Interest

Compound Name: 7-Methoxybenzofuran-4-amine

Cat. No.: B15205998

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# An In-depth Technical Guide to 7-Methoxybenzofuran-4-amine

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**7-Methoxybenzofuran-4-amine** is a heterocyclic aromatic compound belonging to the benzofuran family. Benzofuran derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The presence of both a methoxy and an amine functional group on the benzofuran scaffold suggests that **7-Methoxybenzofuran-4-amine** could serve as a valuable building block in the synthesis of novel therapeutic agents. This technical guide provides a comprehensive overview of the available physical and chemical properties of **7-Methoxybenzofuran-4-amine**, alongside relevant experimental details where available.

# **Core Physical and Chemical Properties**

At present, experimentally determined physical and chemical properties for **7- Methoxybenzofuran-4-amine** are not widely reported in publicly accessible literature. The data presented below is based on information from chemical suppliers and predicted values where experimental data is unavailable.

Table 1: Physical and Chemical Properties of **7-Methoxybenzofuran-4-amine** 



Property	Value	Source
CAS Number	802888-59-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	[1]
Molecular Weight	163.17 g/mol	[1]
Melting Point	Not available	
Boiling Point	Not available	
рКа	Not available	
Solubility	Not available	_
Appearance	Not available	_
Storage Temperature	2-8°C	[1]

# **Spectroscopic Data**

Detailed experimental spectroscopic data for **7-Methoxybenzofuran-4-amine** is currently limited. However, based on the known spectral properties of related benzofuran and amine compounds, the following characteristic signals can be anticipated.

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

<sup>1</sup>H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the benzofuran ring, the methoxy group protons, and the amine protons. The chemical shifts of the aromatic protons will be influenced by the electron-donating effects of both the methoxy and amine groups. The methoxy group will appear as a sharp singlet, typically in the range of 3.8-4.0 ppm. The amine protons will likely appear as a broad singlet, and its chemical shift will be dependent on the solvent and concentration.

<sup>13</sup>C NMR: The carbon NMR spectrum will display signals for the nine carbon atoms in the molecule. The carbons of the benzofuran ring will resonate in the aromatic region, with the carbon attached to the oxygen atom appearing at a lower field. The methoxy carbon will have a characteristic signal around 55-60 ppm.



#### Infrared (IR) Spectroscopy

The IR spectrum of **7-Methoxybenzofuran-4-amine** is expected to exhibit characteristic absorption bands for the N-H stretching of the primary amine (typically two bands in the region of 3300-3500 cm<sup>-1</sup>), C-N stretching, C-O-C stretching of the furan ring and the methoxy group, and C=C stretching of the aromatic ring.

## Mass Spectrometry (MS)

The mass spectrum should show a molecular ion peak (M+) corresponding to the molecular weight of the compound (163.17). Fragmentation patterns would likely involve the loss of the methoxy group or cleavage of the furan ring.

# **Experimental Protocols**

While a specific, detailed experimental protocol for the synthesis of **7-Methoxybenzofuran-4-amine** is not readily available in the searched literature, general methods for the synthesis of aminobenzofurans can be adapted. A common strategy involves the construction of the benzofuran core followed by the introduction of the amine group, or vice versa.

One potential synthetic route could involve the nitration of 7-methoxybenzofuran followed by the reduction of the nitro group to an amine.

Conceptual Synthetic Workflow:



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Figure 1. A potential synthetic pathway for **7-Methoxybenzofuran-4-amine**.

# **Biological Activity and Signaling Pathways**

There is currently no specific information in the reviewed literature regarding the biological activity or the involvement of **7-Methoxybenzofuran-4-amine** in any signaling pathways. However, the benzofuran scaffold is a common motif in many biologically active compounds.

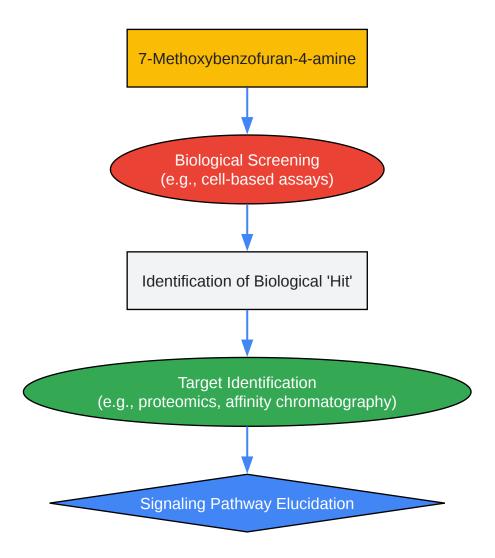


Derivatives of benzofuran have been reported to exhibit a wide range of pharmacological effects, including:

- Antimicrobial activity
- Anti-inflammatory effects
- Anticancer properties

Given these precedents, it is plausible that **7-Methoxybenzofuran-4-amine** could serve as a lead compound or a key intermediate for the development of new drugs targeting various diseases. Further research is required to explore its biological profile.

Logical Relationship for Investigating Biological Activity:





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Figure 2. A logical workflow for the investigation of the biological activity of **7-Methoxybenzofuran-4-amine**.

#### Conclusion

**7-Methoxybenzofuran-4-amine** is a chemical compound with potential applications in drug discovery and development. While detailed experimental data on its physical and chemical properties are sparse, this guide provides a summary of the available information and outlines potential avenues for its synthesis and biological evaluation. Further experimental investigation is necessary to fully characterize this compound and unlock its potential as a valuable scaffold in medicinal chemistry. Researchers are encouraged to use the information provided as a foundation for their own studies into this promising molecule.

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## References

- 1. chiralen.com [chiralen.com]
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